

# Shelf life and storage of Calcofluor White M2R solutions.

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: *Fluorescent Brightener 28*

Cat. No.: *B1144092*

[Get Quote](#)

## Technical Support Center: Calcofluor White M2R Solutions

Welcome to the Technical Support Center for Calcofluor White M2R solutions. This resource is designed for researchers, scientists, and drug development professionals to provide clear guidance on the shelf life, storage, and troubleshooting of Calcofluor White M2R staining experiments.

### Frequently Asked Questions (FAQs)

Q1: What is the recommended storage temperature for Calcofluor White M2R solutions?

The recommended storage temperature for Calcofluor White M2R solutions can vary depending on the supplier and the specific formulation (e.g., powder vs. pre-made solution). To ensure the longest possible shelf life, always refer to the manufacturer's instructions. However, general guidelines are summarized below.

Q2: How long can I expect my Calcofluor White M2R solution to last?

The shelf life of Calcofluor White M2R solutions is highly dependent on the storage conditions. When stored properly, solutions can be stable for a considerable period.

Q3: My Calcofluor White M2R solution has a precipitate. Can I still use it?

Precipitation can occur, especially in concentrated stock solutions or when stored at lower temperatures. In many cases, the solution can be salvaged. Gently warming the solution can help redissolve the precipitate.<sup>[1]</sup> If the precipitate persists after warming, it is advisable to filter the solution to avoid issues during staining.<sup>[1]</sup>

Q4: Why is my Calcofluor White M2R staining resulting in high background fluorescence?

High background fluorescence can be a common issue. It may be caused by several factors, including using a concentration of the stain that is too high, non-specific binding, or the presence of autofluorescent materials in the sample.<sup>[2][3]</sup> Some formulations of Calcofluor White M2R include Evans Blue as a counterstain to help diminish background fluorescence, particularly when using blue light excitation.<sup>[3][4][5]</sup>

Q5: Can I mix Calcofluor White M2R with potassium hydroxide (KOH)?

Yes, Calcofluor White M2R is often used in conjunction with 10% KOH, especially for clinical specimens like skin and nail scrapings, to clear cellular debris and enhance the visualization of fungal elements.<sup>[1][4]</sup> However, it is recommended to prepare this mixture fresh, as Calcofluor White can be less stable in KOH over time.<sup>[1][6]</sup>

## Data Presentation: Storage and Shelf Life

The following tables summarize the storage and shelf life information for Calcofluor White M2R from various sources.

Form	Storage Temperature	Protection from Light	Source
Solid Powder	Room Temperature	Not specified	<a href="#">[7]</a> <a href="#">[8]</a>
Solid Powder	-20°C	Not specified	<a href="#">[9]</a>
5 mM Solution in Water	-10 to -35°C	Required	<a href="#">[10]</a>
1 g/L Aqueous Solution	Room Temperature	Required	<a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[3]</a>
1% (w/v) Stock Solution	Room Temperature	Required	<a href="#">[6]</a>
Stock Solution (4.8 mg/mL)	-20°C	Not specified	<a href="#">[11]</a> <a href="#">[12]</a>

Product/Preparation	Stated Shelf Life	Storage Conditions	Source
Calcofluor White Stain	52 weeks from date of manufacture	Room temperature, protected from light	<a href="#">[2]</a>
1% (w/v) Stock Solution in DI Water	Stable for several years	Room temperature, in the dark	<a href="#">[6]</a>
Stock Solution (4.8 mg/mL)	Up to 6 months	-20°C	<a href="#">[11]</a> <a href="#">[12]</a>
Solid Form	≥ 4 years	-20°C	<a href="#">[9]</a>
Plant Culture Tested Powder	4 Years	Below 30°C	<a href="#">[13]</a>

## Experimental Protocols

### Protocol 1: Preparation of 1% (w/v) Calcofluor White M2R Stock Solution

This protocol describes how to prepare a stock solution from powdered Calcofluor White M2R.

**Materials:**

- Calcofluor White M2R powder
- Deionized water
- Heating magnetic stirrer
- Sterile storage bottles

**Procedure:**

- Weigh 1 gram of Calcofluor White M2R powder.
- Add the powder to 100 mL of deionized water in a beaker with a magnetic stir bar.
- Gently heat the solution while stirring to aid in dissolving the powder.<sup>[6]</sup> The final solution should be clear and colorless.<sup>[6]</sup>
- Allow the solution to cool to room temperature.
- Store the 1% stock solution in a light-protected bottle at room temperature.<sup>[6]</sup> For long-term storage, aliquoting and freezing at -20°C is also an option.<sup>[11][12]</sup>

## Protocol 2: Staining Fungal Elements with Calcofluor White M2R

This protocol provides a general procedure for staining fungal elements in a sample.

**Materials:**

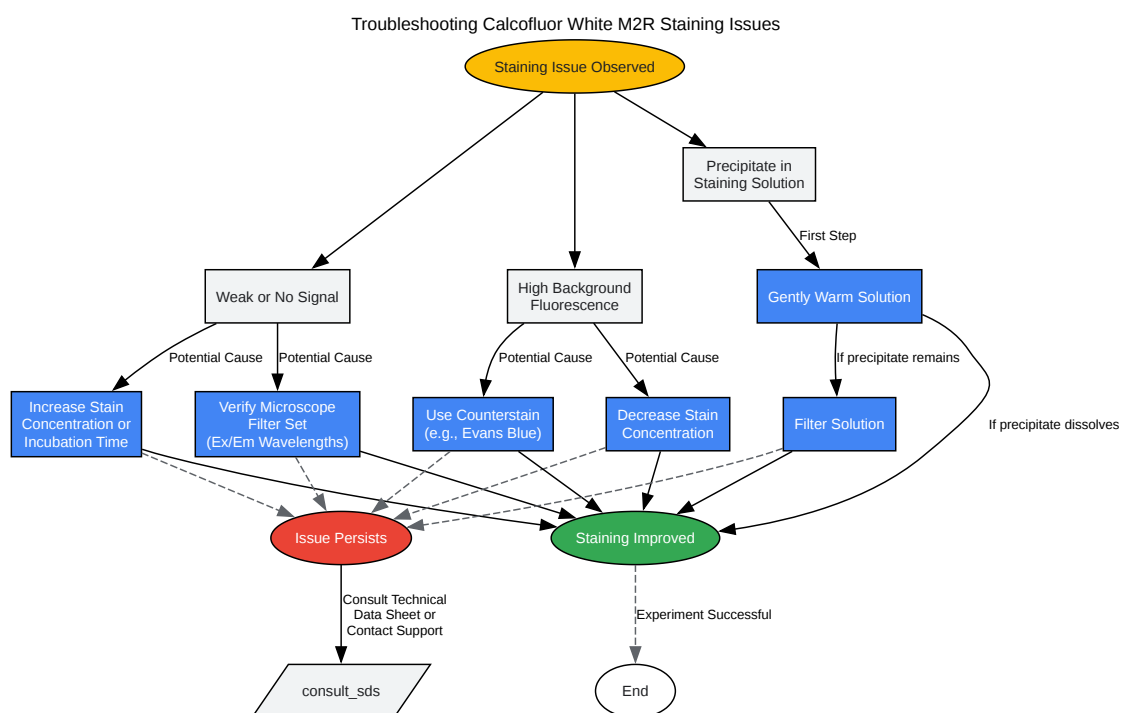
- Calcofluor White M2R working solution (e.g., 0.1% diluted from a 1% stock)
- 10% Potassium Hydroxide (KOH) solution (optional)
- Microscope slides and coverslips

- Fluorescence microscope with appropriate filters (Excitation ~360 nm, Emission ~430 nm) [\[10\]](#)

Procedure:

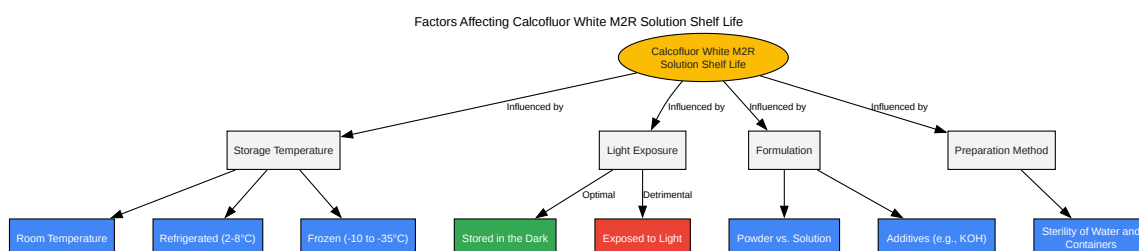
- Place the specimen to be examined on a clean microscope slide.[\[3\]](#)
- Add one drop of the Calcofluor White M2R working solution to the specimen.
- (Optional) Add one drop of 10% KOH to the slide to help clear the specimen.[\[3\]](#)
- Place a coverslip over the specimen and allow it to stand for at least 1 minute.[\[3\]](#)
- Examine the slide under a fluorescence microscope. Fungal elements will fluoresce a brilliant apple-green or blue-white color.[\[2\]](#)

## Mandatory Visualizations



[Click to download full resolution via product page](#)

Caption: Troubleshooting workflow for common Calcofluor White M2R staining issues.



[Click to download full resolution via product page](#)

Caption: Key factors influencing the shelf life of Calcofluor White M2R solutions.

### Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. Calcofluor white fungal cell wall staining - PombEvolution [pombevolution.eu]
- 2. dalynn.com [dalynn.com]
- 3. sigmaaldrich.com [sigmaaldrich.com]
- 4. Calcofluor White Staining: Principle, Procedure, and Application • Microbe Online [microbeonline.com]
- 5. microbenotes.com [microbenotes.com]

- 6. academic.oup.com [academic.oup.com]
- 7. phytotechlab.com [phytotechlab.com]
- 8. moleculardepot.com [moleculardepot.com]
- 9. caymanchem.com [caymanchem.com]
- 10. biotium.com [biotium.com]
- 11. Fluorescent Brightener 28 (Calcofluor White M2R) 荧光增白剂28 - 上海懋康生物科技有限公司 [maokangbio.com]
- 12. researchgate.net [researchgate.net]
- 13. Calcofluor White M2R, Plant Culture Tested [himedialabs.com]
- To cite this document: BenchChem. [Shelf life and storage of Calcofluor White M2R solutions.]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1144092#shelf-life-and-storage-of-calcofluor-white-m2r-solutions]

---

#### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

#### Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: [info@benchchem.com](mailto:info@benchchem.com)